ARM1 assay validation and quality control

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Compound of Interest	
Compound Name:	*ARM1*
CAS No.:	*1049743-03-4; 68729-05-5*
Cat. No.:	*B2560592*

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SARM1 Assay Technical Support Center

Welcome to the technical support center for the S**ARM1** assay. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on assay validation, quality control, and troubleshooting.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the S**ARM1** fluorogenic assay?

A1: The S**ARM1** fluorogenic assay measures the NAD+ cleavage activity of the S**ARM1** enzyme. The assay utilizes a substrate, N6-etheno-NAD (ε-NAD), which is not fluorescent due to internal quenching. When S**ARM1** cleaves ε-NAD, it releases nicotinamide, which relieves the quenching and results in a measurable increase in fluorescence. This increase in fluorescence is directly proportional to the S**ARM1** enzymatic activity.

Q2: What are the key components of a S**ARM1** assay kit?

A2: A typical S**ARM1** fluorogenic assay kit includes the following components:

- Recombinant human S**ARM1** enzyme

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- S**ARM1** substrate (e.g., N6-etheno-NAD)
- Assay buffer
- A known S**ARM1** inhibitor (e.g., DSRM-3716) to serve as a control
- A 96-well or 384-well plate

Q3: How should I store the S**ARM1** enzyme?

A3: The recombinant S**ARM1** enzyme is sensitive to freeze/thaw cycles. It is recommended to thaw the enzyme on ice, and upon first use, aliquot the remaining undiluted enzyme into single-use aliquots and store them at -80°C to avoid repeated freezing and thawing.

Q4: What are the primary readouts for S**ARM1** activity in cells?

A4: In cellular assays, such as those using human Peripheral Blood Mononuclear Cells (PBMCs), both cyclic ADP-ribose (cADPR) and the ratio of cADPR to ADP-ribose (ADPR) can be used as primary readouts for S**ARM1** activity. Additionally, quantifying NAD+ levels can monitor S**ARM1** NADase activity, while measuring ATP/AMP can provide a readout of overall cellular health.

Experimental Protocols

S**ARM1** Fluorogenic Hydrolase Activity Assay Protocol

This protocol is adapted from commercially available fluorogenic assay kits.

Materials:

- Recombinant S**ARM1** enzyme
- S**ARM1** substrate (ε-NAD)
- S**ARM1** assay buffer
- S**ARM1** inhibitor (control)
- Test compounds

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- Black 96-well plate
- Fluorescence microplate reader

Procedure:

- Prepare a 1x S**ARM1** hydrolase buffer by diluting the provided 4x buffer with water.
- Add 30 µl of 1x S**ARM1** hydrolase buffer to all wells of the 96-well plate.
- Prepare the test compounds and control inhibitor at the desired concentrations.
- Add 5 µl of the test compound or control inhibitor to the appropriate wells. For the "Positive Control" wells, add 5 µl of the
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